

A Comprehensive Guide to the Safe Disposal of 2-(3-Chlorophenyl)ethanimidamide

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Compound of Interest

Compound Name: 2-(3-Chlorophenyl)ethanimidamide

CAS No.: 55154-89-7

Cat. No.: B1627729

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As researchers and scientists at the forefront of drug development, our commitment to safety and environmental stewardship is as paramount as our pursuit of innovation. The proper handling and disposal of chemical reagents are critical components of our laboratory operations. This guide, compiled by our senior application scientists, provides a detailed protocol for the safe disposal of **2-(3-Chlorophenyl)ethanimidamide** and its hydrochloride salt, ensuring the protection of our personnel and the environment.

Hazard Assessment and Chemical Profile

Before initiating any disposal procedure, a thorough understanding of the compound's hazard profile is essential. **2-(3-Chlorophenyl)ethanimidamide** is a chlorinated organic compound with specific hazards that dictate its handling and disposal requirements.

Based on available Safety Data Sheets (SDS), **2-(3-Chlorophenyl)ethanimidamide** and its hydrochloride salt are known to cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[2][3] While comprehensive toxicological properties may not be fully investigated, the presence of a chlorinated phenyl group suggests that caution should be exercised, as many chlorinated organic compounds can have long-term environmental and health impacts.[2][4]

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ Cl ₂ N ₂ (hydrochloride salt)	[1]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1][2]
Signal Word	Warning	[1][2]
Storage	Sealed in a dry, room temperature environment.	[1]

Personal Protective Equipment (PPE): Your First Line of Defense

Given the irritant nature of **2-(3-Chlorophenyl)ethanimidamide**, a robust selection of PPE is non-negotiable. The causality behind each piece of equipment is to prevent any direct contact with the chemical.

- **Eye and Face Protection:** Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards are mandatory.[2] A face shield should be used if there is a risk of splashing.[5]
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, must be worn. Always inspect gloves for any signs of degradation or perforation before use.[5]
- **Body Protection:** A lab coat or a chemical-resistant suit is required to protect against skin contact.[5]
- **Respiratory Protection:** If handling the compound in a powdered form where dust may be generated, or if working outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary.[5]

Spill Management: A Proactive Approach

In the event of an accidental spill, a swift and safe response is crucial to mitigate exposure and environmental contamination.

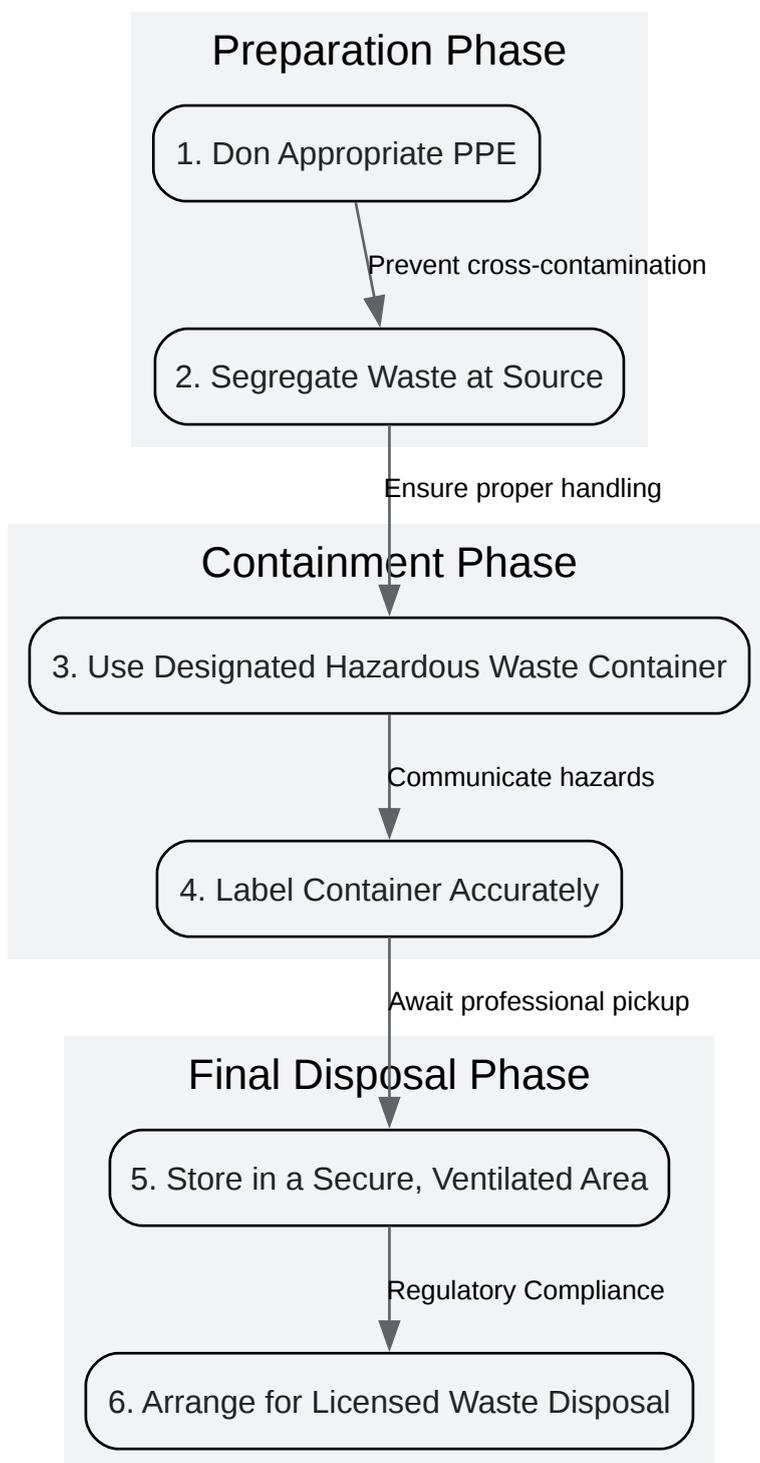
- **Evacuate and Ventilate:** Immediately alert personnel in the vicinity and ensure the area is well-ventilated. If the spill is significant, evacuate the immediate area.
- **Contain the Spill:** Use an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent to contain the spill.^{[2][6]} Do not use combustible materials like paper towels to absorb the chemical.
- **Collect the Waste:** Carefully sweep or scoop the absorbed material into a designated, labeled, and sealable hazardous waste container.^{[2][5]}
- **Decontaminate the Area:** Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should also be disposed of as hazardous waste.
- **Report the Incident:** Follow your institution's protocols for reporting chemical spills.

Disposal Protocol for 2-(3-Chlorophenyl)ethanimidamide

The guiding principle for the disposal of **2-(3-Chlorophenyl)ethanimidamide** is to treat it as a hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[2][6][7]}

The following workflow provides a step-by-step guide for the proper disposal of this compound.

Disposal Workflow for 2-(3-Chlorophenyl)ethanimidamide



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Sources

- 1. 2-(3-chlorophenyl)ethanimidamide hydrochloride | 6487-96-3 [amp.chemicalbook.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. CLU-IN | Contaminants > Chlorinated Solvents [clu-in.org]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 7. chemscience.com [chemscience.com]
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